

# chemical reactions in gold cyanidation process

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## Compound of Interest

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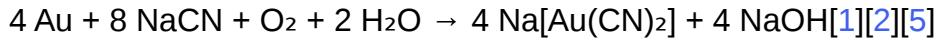
An In-depth Technical Guide on the Core Chemical Reactions in the Gold Cyanidation Process

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical reactions that underpin the gold cyanidation process. This hydrometallurgical technique remains the most prevalent method for extracting gold from low-grade ores.<sup>[1][2][3]</sup> The process relies on the ability of cyanide solutions to dissolve gold, forming a soluble gold-cyanide complex.<sup>[4]</sup> This guide details the core chemical principles, influential factors, quantitative data, and experimental protocols relevant to gold cyanidation.

## Core Chemical Reactions

The dissolution of gold in a cyanide solution is an electrochemical process. The most widely accepted overall reaction is described by Elsner's Equation:



This equation illustrates that both cyanide ions (from a salt like sodium cyanide, NaCN) and an oxidizing agent, typically dissolved oxygen (O<sub>2</sub>), are essential for the reaction to proceed.<sup>[6][7]</sup> In this reaction, gold is oxidized and then complexed by cyanide ions to form the soluble dicyanoaurate(I) complex ion, [Au(CN)<sub>2</sub>]<sup>-</sup>.<sup>[2]</sup>

A crucial intermediate in this process is hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), as identified by Bodländer. The reaction can be broken down into two steps:

- $2 \text{ Au} + 4 \text{ NaCN} + \text{O}_2 + 2 \text{ H}_2\text{O} \rightarrow 2 \text{ Na}[\text{Au}(\text{CN})_2] + 2 \text{ NaOH} + \text{H}_2\text{O}_2$
- $2 \text{ Au} + 4 \text{ NaCN} + \text{H}_2\text{O}_2 \rightarrow 2 \text{ Na}[\text{Au}(\text{CN})_2] + 2 \text{ NaOH}$

The hydrogen peroxide formed can also oxidize additional gold or be consumed in side reactions, such as the oxidation of cyanide to cyanate.[\[8\]](#)[\[9\]](#)

## Key Influential Factors

The efficiency of the gold cyanidation process is highly dependent on several key parameters:

### Role of Dissolved Oxygen

Oxygen acts as the primary oxidizing agent, accepting electrons from the gold metal.[\[5\]](#)[\[10\]](#) A deficiency in dissolved oxygen will significantly slow down the leaching rate.[\[2\]](#) To ensure an adequate supply, air or pure oxygen gas is often purged through the ore slurry.[\[2\]](#) The optimal concentration of dissolved oxygen is generally considered to be between 8 and 10 ppm.[\[11\]](#)

### Effect of pH

Maintaining an alkaline pH is critical for a safe and efficient cyanidation process. The optimal pH range is typically between 10 and 11.[\[11\]](#) This is primarily to prevent the formation of highly toxic and volatile hydrogen cyanide (HCN) gas, which occurs at lower pH levels.[\[12\]](#)[\[13\]](#) Lime (calcium hydroxide,  $\text{Ca}(\text{OH})_2$ ) or soda (sodium hydroxide,  $\text{NaOH}$ ) is commonly added to the solution to maintain the required alkalinity.[\[2\]](#)[\[12\]](#) However, excessively high pH, particularly above 12 with lime, can lead to the precipitation of calcium carbonate, which may passivate the gold surface and hinder dissolution.[\[14\]](#)

### Cyanide Concentration

The concentration of free cyanide in the solution is another critical factor. While a higher concentration can increase the rate of gold dissolution, it also leads to higher operational costs and greater environmental risks.[\[13\]](#) The optimal cyanide concentration is typically in the range of 0.03% to 0.05% (300 to 500 ppm)  $\text{NaCN}$ .[\[15\]](#)

### Influence of Other Minerals

Gold ores are rarely pure and often contain other minerals that can interfere with the cyanidation process by consuming cyanide or oxygen.

- **Copper Minerals:** Many copper minerals react readily with cyanide to form various copper-cyanide complexes, leading to significant cyanide consumption.[4][16]
- **Iron Sulfide Minerals (Pyrite and Pyrrhotite):** These minerals can react with cyanide and oxygen, consuming both and potentially forming compounds that can passivate the gold surface.[17]
- **Arsenic and Antimony Minerals:** Minerals such as arsenopyrite, realgar, orpiment, and stibnite can consume both cyanide and oxygen, hindering gold dissolution.[16][17]
- **Carbonaceous Materials:** Some ores contain carbonaceous materials that can adsorb the dissolved gold-cyanide complex, a phenomenon known as "preg-robbing." [5]

## Quantitative Data Summary

The following tables summarize key quantitative data related to the gold cyanidation process.

Parameter	Optimal Range/Value	Notes
pH	10 - 11	Maintained with lime or soda to prevent HCN formation.[11]
Dissolved Oxygen	8 - 10 ppm	Essential for the oxidation of gold.[11]
Sodium Cyanide (NaCN) Concentration	0.03% - 0.05% (300 - 500 ppm)	Balances dissolution rate with cost and environmental concerns.[15]
Gold Dissolution Rate	~0.2–0.5 $\mu\text{m}$ per hour	Dependent on various factors including ore mineralogy and particle size.[3]

Kinetic Parameter	Value	Conditions
Reaction Order (with respect to Cyanide)	~2.7	At low cyanide concentrations. [8][9]
Limiting Reaction Rate (RAu(lim))	$7.3 \times 10^{-6} \text{ mol m}^{-2} \text{ s}^{-1}$	At higher cyanide concentrations, independent of cyanide concentration and stirring rate.[8][9]
Intrinsic Rate Constant (kAu)	$8.6 \times 10^{-6} \text{ mol m}^{-2} \text{ s}^{-1}$	Based on a surface chemical model.[8][9]

## Experimental Protocols

### Bottle Roll Leaching Test

This is a standard laboratory procedure to determine the amenability of a gold ore to cyanidation and to optimize leaching parameters.

#### Methodology:

- Ore Preparation: A representative ore sample is crushed and ground to a specific particle size (e.g., -150  $\mu\text{m}$ ).[18]
- Pulp Preparation: A known weight of the ground ore (e.g., 500-1000 g) is placed in a bottle, and a specific volume of water is added to achieve the desired pulp density.[9]
- pH Adjustment: The pH of the slurry is measured, and lime ( $\text{CaO}$  or  $\text{Ca}(\text{OH})_2$ ) is added to raise the pH to the target level (typically  $>10.5$ ).[8]
- Cyanide Addition: A calculated amount of sodium cyanide ( $\text{NaCN}$ ) is added to achieve the desired initial concentration.
- Leaching: The bottle is sealed and placed on a set of rollers to ensure continuous agitation. A small hole in the lid or periodic opening allows for air ingress.[9]
- Sampling and Analysis: At predetermined time intervals (e.g., 2, 4, 8, 24, 48, 72 hours), the rollers are stopped, and a sample of the pregnant solution is withdrawn.[9] The solution is

analyzed for dissolved gold content (typically by Atomic Absorption Spectrometry - AAS) and free cyanide concentration (by titration).

- Data Analysis: The gold extraction percentage is calculated at each time point to determine the leaching kinetics and the final gold recovery. Cyanide consumption is also calculated.

## Determination of Free Cyanide by Titration

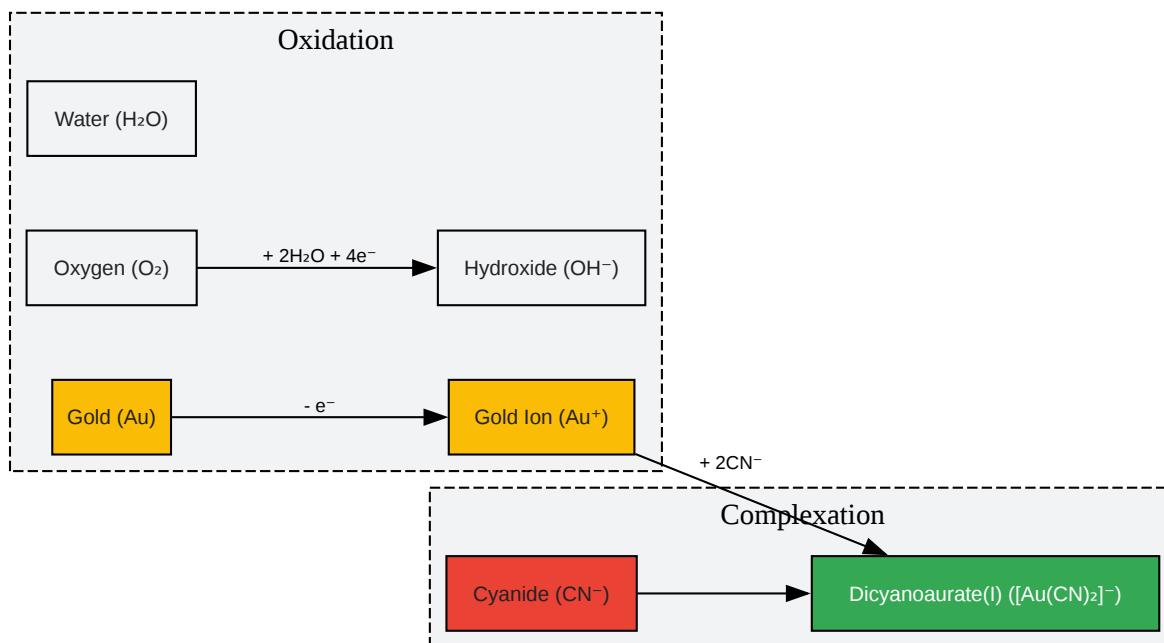
This method is used to measure the concentration of free cyanide in the leaching solution.

Methodology:

- Sample Preparation: A known volume of the clear pregnant solution (filtered if necessary) is taken.
- Indicator Addition: A few drops of a potassium iodide (KI) solution are added as an indicator. [\[3\]](#)
- Titration: The solution is titrated with a standard solution of silver nitrate ( $\text{AgNO}_3$ ).
- Endpoint Determination: The endpoint is reached when a faint permanent turbidity (due to the formation of silver iodide) appears.[\[3\]](#)
- Calculation: The concentration of free cyanide is calculated based on the volume of silver nitrate solution used.

## Visualizations

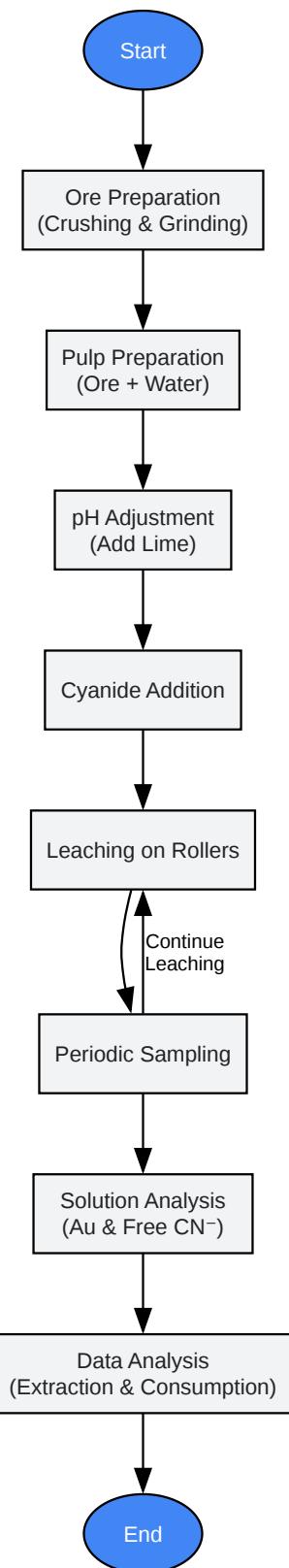
### Gold Cyanidation Chemical Pathway



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Caption: Electrochemical pathway of gold cyanidation.

## Experimental Workflow for Bottle Roll Test



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Caption: Workflow for a laboratory bottle roll cyanidation test.

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